

Technical Support Center: Diagnosing Ethametsulfuron-Methyl Carryover Injury

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Compound of Interest

Compound Name: *Ethametsulfuron-methyl*

Cat. No.: *B166122*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and agricultural professionals diagnose crop injury resulting from **ethametsulfuron-methyl** carryover in soil.

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Frequently Asked Questions (FAQs)

Q1: What is **ethametsulfuron-methyl** and how does it work?

A1: **Ethametsulfuron-methyl** is a selective, systemic sulfonylurea herbicide used for post-emergence control of broadleaf weeds, primarily in oilseed rape (canola).^{[1][2]} Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[1][2]} This enzyme is crucial for the biosynthesis of essential branched-chain amino acids (valine, leucine, and isoleucine).^{[1][2]} Without these amino acids, protein synthesis and cell division halt, leading to the death of susceptible plants.^[1]

Q2: What is herbicide carryover and why is it a concern with **ethametsulfuron-methyl**?

A2: Herbicide carryover occurs when the active ingredient of a herbicide persists in the soil from one growing season to the next, potentially harming subsequent sensitive crops.

Ethametsulfuron-methyl can be persistent in soil, and its degradation is influenced by factors like soil pH, temperature, and moisture.[3] Carryover can lead to unintended crop injury, stunting, and yield loss in rotational crops that are not tolerant to the herbicide.

Q3: What are the general symptoms of **ethametsulfuron-methyl** carryover injury?

A3: As an ALS inhibitor, **ethametsulfuron-methyl** carryover injury symptoms typically appear 1 to 4 weeks after emergence and include:

- Stunting: The most common symptom is a general reduction in plant height and vigor.
- Chlorosis: Yellowing of the leaves, particularly the newer growth, is common. This can sometimes manifest as interveinal chlorosis.[4][5]
- Necrosis: In severe cases, the chlorotic tissue will die and turn brown.
- Root System Abnormalities: Affected plants may have poorly developed root systems, with reduced secondary root formation, giving them a "bottle-brush" appearance, particularly in corn.[6]
- Discoloration: Some broadleaf crops may develop reddish or purplish veins on the undersides of their leaves.[4][6]

Q4: Which crops are most sensitive to **ethametsulfuron-methyl** carryover?

A4: Pulse crops like lentils and peas are particularly sensitive to sulfonyleurea herbicide residues.[7][8] Other sensitive crops include sunflowers, sugar beets, and some varieties of wheat and barley. It is crucial to consult product labels for specific recropping intervals.

Q5: What soil factors influence the persistence of **ethametsulfuron-methyl**?

A5: The persistence of **ethametsulfuron-methyl** is primarily influenced by:

- **Soil pH:** Degradation is slower in neutral to alkaline soils (pH > 7.0). Chemical hydrolysis, a key breakdown pathway, is faster in acidic soils.
- **Soil Temperature:** Breakdown is faster in warmer soil temperatures.
- **Soil Moisture:** Microbial degradation, a major breakdown pathway, is enhanced in moist soils. Dry or drought conditions can significantly slow degradation and increase carryover risk.
- **Organic Matter:** Soils with higher organic matter may have increased microbial activity, aiding in herbicide breakdown.

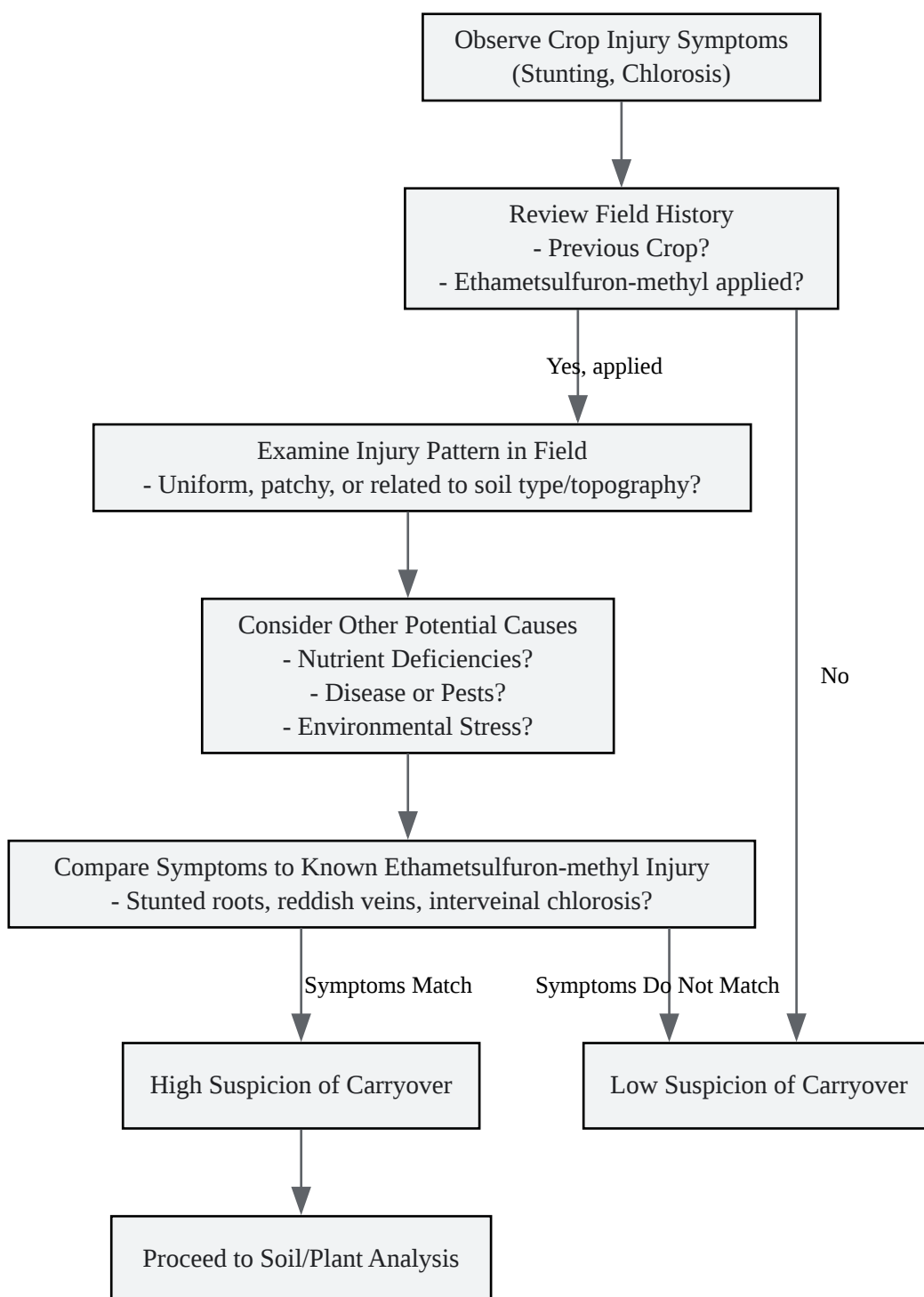
Troubleshooting Guides

This section provides a step-by-step approach to diagnosing potential **ethametsulfuron-methyl** carryover injury.

Guide 1: Field Diagnosis and Symptom Assessment

Question: I am observing stunted and yellowing plants in my field. Could it be **ethametsulfuron-methyl** carryover?

Answer: Follow this diagnostic workflow to assess the likelihood of herbicide carryover.



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Caption: Diagnostic workflow for initial field assessment of crop injury.

Troubleshooting Steps:

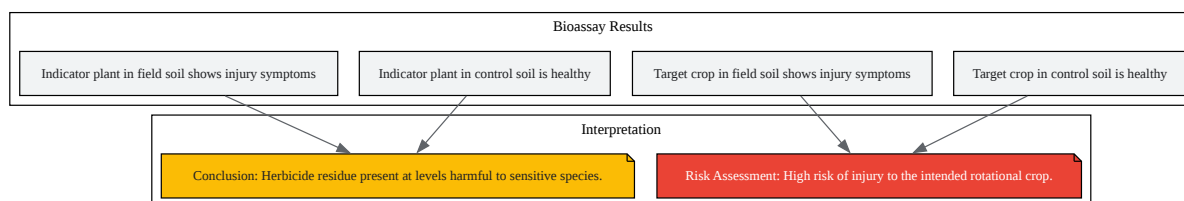
- Review Herbicide Records: Confirm if **ethametsulfuron-methyl** or another ALS inhibitor was used on the field in the preceding seasons. Check application rates and dates.
- Analyze Field Patterns:
 - Carryover patterns often appear in patches and may correlate with soil type, pH, or topography (e.g., knolls, overlaps, headlands where application rates may have been higher).[\[9\]](#)
 - Drift patterns will show a gradient of injury, with the most severe damage closest to the source of drift.
 - Sprayer contamination often appears in streaks that follow the path of the application equipment.[\[9\]](#)
- Differentiate from Nutrient Deficiencies:
 - Sulfur vs. ALS Injury: Sulfur deficiency also causes yellowing of new leaves. However, ALS inhibitor injury often includes stunting and potentially reddish veins, which are less common with sulfur deficiency.
 - Nitrogen vs. ALS Injury: Nitrogen deficiency typically appears as yellowing on the older, lower leaves first, as nitrogen is mobile within the plant. ALS injury symptoms are most prominent in the new growth.
 - Iron Deficiency: Iron deficiency causes interveinal chlorosis on new leaves, which can be confused with ALS injury. However, iron deficiency is more common in high pH, calcareous soils and may not be accompanied by the severe stunting seen with herbicide carryover.
- Observe Specific Crop Symptoms:
 - Lentils/Peas: Look for stunting, yellowing of new growth, and excessive branching or "stooling" at the base of the plant.[\[7\]](#) Shortened internodes and stubby tendrils may also be present.[\[7\]](#)
 - Soybeans: Symptoms include stunting, yellowing of new leaves, and characteristic reddish or purple leaf veins.[\[4\]](#)[\[10\]](#)

- Wheat/Barley: While more tolerant than pulses, injury can appear as stunting, interveinal chlorosis on new leaves, and purpling of older leaves.[5]
- Proceed to Definitive Testing: If field assessment points towards herbicide carryover, proceed with soil bioassays or chemical analysis for a definitive diagnosis.

Guide 2: Interpreting Soil Bioassay Results

Question: My soil bioassay shows injury to the indicator species. How do I interpret this?

Answer: A positive bioassay result (i.e., injury to the sensitive indicator plant) strongly suggests the presence of phytotoxic herbicide residues in the soil.



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